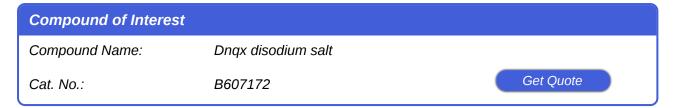


Safeguarding Your Research: A Comprehensive Guide to Handling DNQX Disodium Salt

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **DNQX disodium salt**, a potent and selective non-NMDA glutamate receptor antagonist. Adherence to these procedures is critical for personal safety and the integrity of your research.

Personal Protective Equipment (PPE)

When handling **DNQX disodium salt**, a comprehensive approach to personal protection is necessary to minimize exposure risk. The following table summarizes the required PPE.



Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety goggles	Should be worn at all times to protect against dust particles and splashes.
Skin	Chemical resistant gloves	Gloves should be inspected for integrity before each use. Wash and dry hands thoroughly after handling.
Body	Protective clothing	An appropriate lab coat or other protective clothing should be worn to prevent skin contact. Contaminated clothing should be removed and washed before reuse.[1]
Respiratory	Suitable respirator	To be used in case of insufficient ventilation or when the formation of dust/fumes is likely.[1]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the stability of **DNQX disodium salt** and prevent accidental exposure.

- Handling:
 - Avoid contact with skin and eyes.[1]
 - Prevent the formation and inhalation of dust and fumes.[1]
 - Keep away from heat and sources of ignition.[1]
 - Empty containers may pose a fire risk and any residue should be evaporated under a fume hood.[1]



- Storage:
 - Store at room temperature and keep desiccated.[2]
 - Reconstituted solutions should be aliquoted and frozen at -20°C. Stock solutions are stable for up to one month at this temperature.

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed to ensure environmental safety and regulatory compliance.

- · Spills:
 - Evacuate personnel from the area and ensure adequate ventilation.[1]
 - Avoid dust formation.[1]
 - For powder spills, cover with a plastic sheet or tarp to minimize spreading. Then, sweep up and place in a suitable, closed container for disposal.[1]
 - For liquid spills, cover with sand, earth, or other non-combustible absorbent material before collection into a closed container.[1]
 - Do not let the product enter drains.[1]
- Disposal:
 - Dispose of the product and contaminated packaging through a specialized disposal company.[1]
 - All disposal methods must be in accordance with federal, state, and local environmental control regulations.[1]

First Aid Measures

Immediate and appropriate first aid is critical in case of accidental exposure.



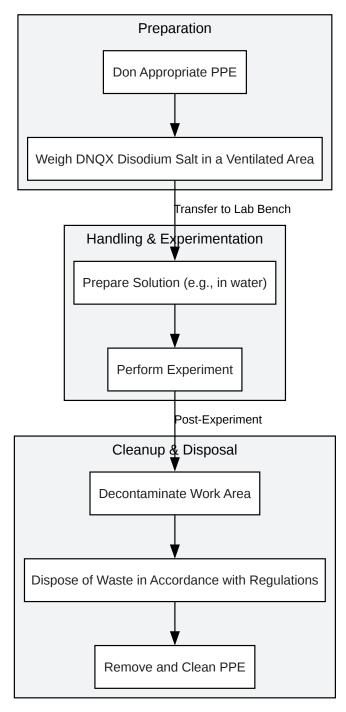
Exposure Route	First Aid Procedure	
Inhalation	Move the person to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing stops, give artificial respiration. Seek immediate medical attention. [1]	
Skin Contact	Immediately wash the affected area with plenty of water while removing all contaminated clothing. Wash clothing before reuse.[1]	
Eye Contact	Hold eyelids apart and flush the eyes with plenty of water.[1]	
Ingestion	Rinse the mouth with plenty of water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention and show the safety data sheet.[1]	

Operational Plans

To ensure the safe and effective use of **DNQX disodium salt** in a laboratory setting, a clear operational workflow is essential. The following diagram outlines the key stages, from initial preparation to final disposal.



Safe Handling Workflow for DNQX Disodium Salt



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Safe handling workflow for **DNQX disodium salt**.



Experimental Protocol: Electrophysiology

DNQX disodium salt is commonly used in electrophysiology to block AMPA and kainate receptors. The following is a detailed methodology for its application in recording excitatory postsynaptic currents (EPSCs).

Objective: To record and observe the blockade of spontaneous and evoked EPSCs in neurons.

Materials:

- DNQX disodium salt
- Whole-cell voltage-clamp recording setup
- Stimulating electrode
- Brain slice preparation (e.g., mouse prelimbic cortex)

Procedure:

- Preparation: Obtain whole-cell voltage-clamp recordings from the neuron of interest (e.g., layer V neuron of the mouse prelimbic cortex).
- Evoked EPSCs: Place a stimulating electrode in a suitable location (e.g., layers II/III) to evoke EPSCs. Deliver a single square pulse (150 μs) every 10 seconds at an intensity that elicits a reliable EPSC.
- Baseline Recording: Hold the neuron at -70 to -60 mV and record baseline evoked EPSCs.
- DNQX Application: Apply varying concentrations of **DNQX disodium salt** (e.g., starting from 1 μ M up to 10 μ M) to the bath for 5-minute intervals, continuing to record the evoked EPSCs until complete inhibition is observed.[3]
- Spontaneous EPSCs: Before and after the application of DNQX, hold the neuron at -70 mV and record spontaneous EPSCs for 10 seconds.[3]



The following diagram illustrates the experimental workflow for studying the effect of **DNQX disodium salt** on EPSCs.

Experimental Workflow: EPSC Recording with DNQX Setup Prepare Brain Slice and Obtain Whole-Cell Recording Position Stimulating Electrode Recording Record Baseline Evoked and Spontaneous EPSCs Bath Apply DNQX Disodium Salt Record EPSCs during and after DNQX Application Analysis Compare EPSC Amplitudes Before and After DNQX

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Workflow for EPSC recording with DNQX.

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